

An In-depth Technical Guide to the Discovery and Synthesis of BK50164

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Compound of Interest

Compound Name: BK50164

Cat. No.: B12389251

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Introduction

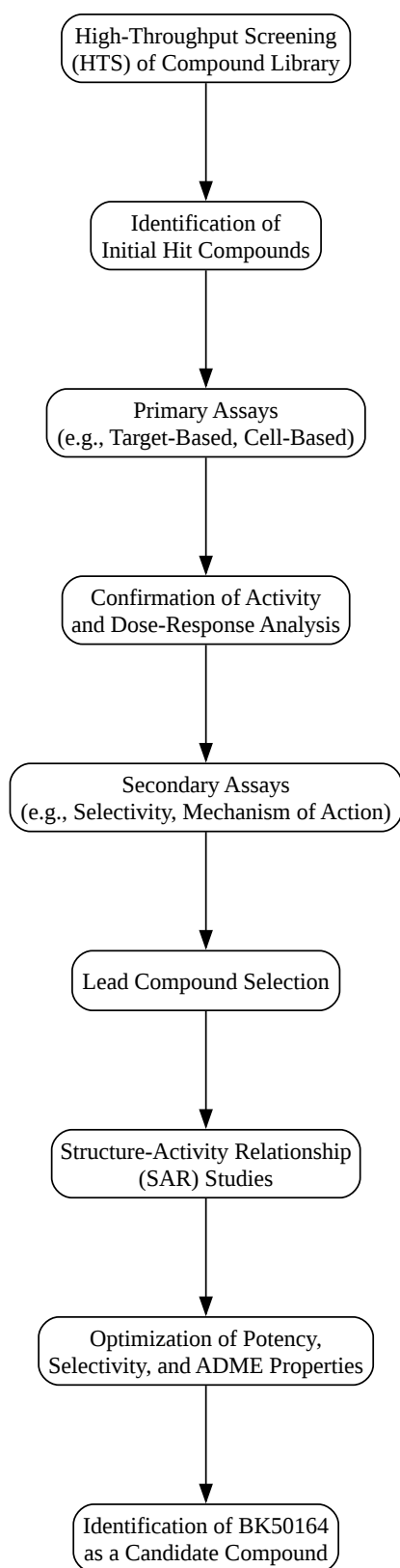
BK50164 is a novel synthetic compound that has demonstrated significant potential in preclinical studies. This technical guide provides a comprehensive overview of the discovery, synthesis, and biological evaluation of **BK50164**, intended for researchers, scientists, and professionals in the field of drug development. The information presented herein is based on publicly available scientific literature and patent filings.

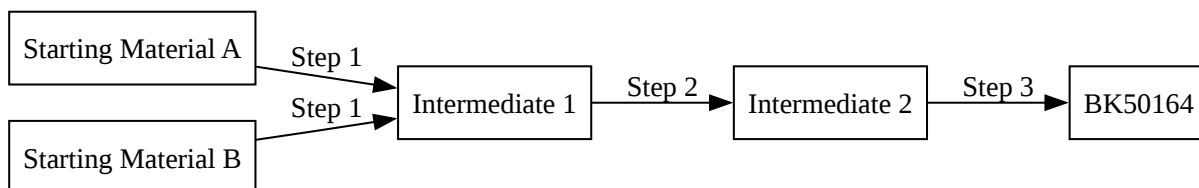
Discovery of **BK50164**

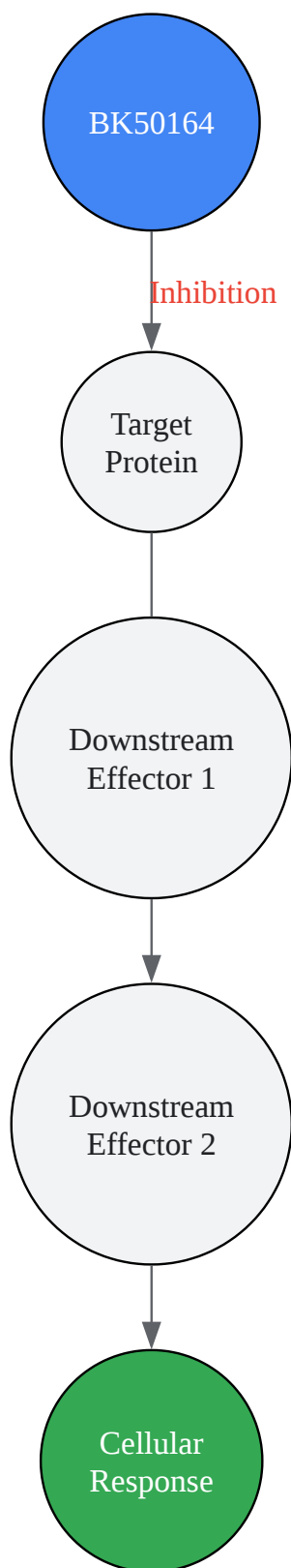
The discovery of **BK50164** originated from a high-throughput screening campaign aimed at identifying novel modulators of a key signaling pathway implicated in a range of proliferative diseases. The initial lead compound, a heterocyclic molecule, showed moderate activity but possessed unfavorable pharmacokinetic properties. A subsequent structure-activity relationship (SAR) study was initiated to optimize the lead compound, leading to the design and synthesis of the **BK50164** series.

Screening and Optimization Workflow

The workflow for the discovery and optimization of **BK50164** involved a multi-step process, including primary screening, secondary assays, and lead optimization.







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